

Application Note: Methyl 3-((3-bromophenoxy)methyl)benzoate in Bioactive Molecule Synthesis[1]

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Compound of Interest

Compound Name:	Methyl 3-((3-bromophenoxy)methyl)benzoate
CAS No.:	148255-19-0
Cat. No.:	B2926095

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Executive Summary

In the architecture of modern drug discovery, **Methyl 3-((3-bromophenoxy)methyl)benzoate** (CAS 148255-19-0) serves as a high-value "lynchpin" intermediate. Its structural utility lies in its bifunctionality: it possesses an aryl bromide (a handle for cross-coupling reactions) and a methyl ester (a precursor to carboxylic acid pharmacophores), linked by a flexible oxymethyl bridge.

This Application Note provides a rigorous technical guide for researchers utilizing this scaffold. We detail the synthesis of the core unit, its validation, and its divergent application in generating libraries of bioactive molecules, particularly for targets such as P2Y₁₄ receptors, Slingshot (SSH) phosphatases, and HIF-prolyl hydroxylases.

Chemical Profile & Reactivity Analysis

Before initiating synthesis, it is critical to understand the reactivity profile of the scaffold to prevent chemoselectivity errors during downstream diversification.

Property	Specification	Mechanistic Implication
Molecular Formula	C ₁₅ H ₁₃ BrO ₃	MW: 321.17 g/mol
Core Linkage	Benzyl Aryl Ether	Stable to basic hydrolysis; susceptible to cleavage by strong Lewis acids (e.g., BBr ₃).
Functional Group A	Aryl Bromide (meta)	Reactivity: High susceptibility to Pd-catalyzed oxidative addition. Role: Attachment point for hydrophobic tails via Suzuki/Buchwald coupling.
Functional Group B	Methyl Ester (meta)	Reactivity: Electrophilic carbonyl. Role: Precursor to hydrophilic "warheads" (acids, amides) for H-bonding in active sites.
Solubility	DMSO, DCM, EtOAc	Lipophilic (cLogP ~ 4.2). Requires polar aprotic solvents for nucleophilic substitution reactions.

Strategic Synthesis Protocol: The Core Scaffold

Objective: Synthesize **Methyl 3-((3-bromophenoxy)methyl)benzoate** via Williamson Ether Synthesis.

Retrosynthetic Logic

The most robust route involves the nucleophilic attack of 3-bromophenol (nucleophile) upon methyl 3-(bromomethyl)benzoate (electrophile).

- Why this direction? The alternative (reacting a benzyl alcohol with an aryl fluoride) requires harsher conditions (S_NAr) which are unfavorable for electron-rich phenols. The chosen pathway utilizes mild basic conditions, preserving the ester functionality.

Detailed Protocol

Reagents:

- Methyl 3-(bromomethyl)benzoate (1.0 equiv)
- 3-Bromophenol (1.1 equiv)
- Potassium Carbonate (), anhydrous (2.0 equiv)
- Potassium Iodide () (0.1 equiv) – Catalyst
- Solvent: Acetone (Reagent Grade) or DMF (for larger scales)

Step-by-Step Methodology:

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-bromophenol (1.1 equiv) in Acetone (0.2 M concentration). Add (2.0 equiv).
 - Insight: Stir at room temperature for 15 minutes. This deprotonates the phenol to form the phenoxide anion, visible as a slight color change or slurry formation.
- Addition: Add Methyl 3-(bromomethyl)benzoate (1.0 equiv) and catalytic (10 mol%).
 - Mechanistic Note:

generates the in situ benzyl iodide, which is a superior electrophile (Finkelstein reaction logic), accelerating the reaction rate significantly.

- Reflux: Attach a reflux condenser and heat the mixture to 60°C (gentle reflux) for 4–6 hours.
 - Monitoring: Monitor via TLC (Hexane/EtOAc 4:1). The starting benzyl bromide () should disappear, replaced by the product () and excess phenol ().
- Workup:
 - Cool to room temperature.^[1] Filter off the inorganic solids (/KBr).
 - Concentrate the filtrate under reduced pressure.^[2]
 - Redissolve residue in EtOAc and wash with 1M NaOH (2x).
 - Critical Step: The NaOH wash removes the excess 3-bromophenol. Failure to remove this now will contaminate downstream Suzuki couplings.
- Purification: Dry organic layer over , filter, and concentrate. Recrystallize from Hexane/EtOAc or purify via flash chromatography (SiO₂, 0-10% EtOAc in Hexane).

Self-Validating Analytical Check:

- ¹H NMR (CDCl₃): Look for the diagnostic singlet at ~5.10 ppm (2H). This corresponds to the protons. If this signal is split or shifted, check for elimination byproducts (stilbenes).

Divergent Application: Generating Bioactive Libraries

Once the core scaffold is in hand, the workflow splits into two paths depending on the target class.

Path A: The "Linker-First" Strategy (Suzuki Coupling)

Target Context: Creating biaryl ligands for hydrophobic pockets (e.g., Nuclear Receptors like PPAR/LXR).

Protocol:

- Dissolve the scaffold (1 equiv) in Toluene/Water (4:1).
- Add Aryl Boronic Acid (1.2 equiv),
(2 equiv), and
(5 mol%).
- Heat to 90°C under
for 12h.
- Result: The bromine is replaced by an aryl group, extending the "tail" of the molecule while keeping the ester "head" intact for later activation.

Path B: The "Warhead-First" Strategy (Hydrolysis)

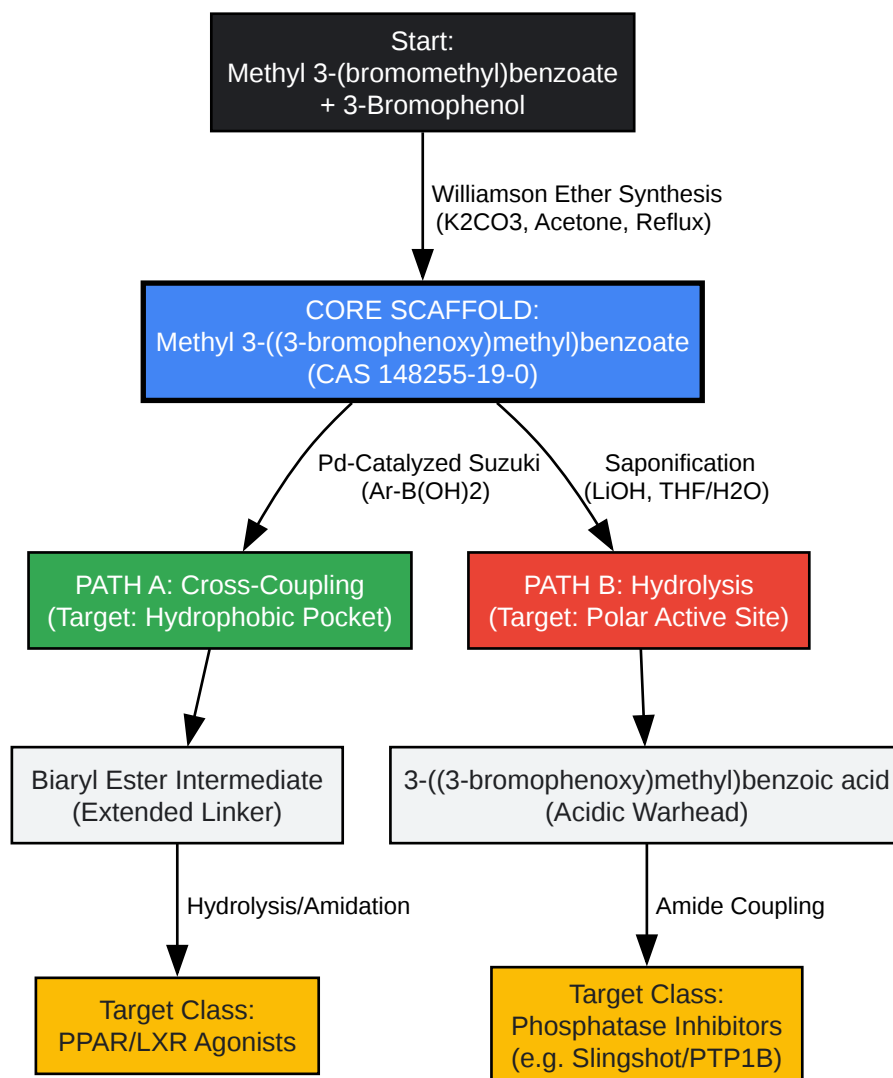
Target Context: Enzyme inhibitors requiring a free carboxylic acid (e.g., PTP1B, Slingshot Phosphatase).

Protocol:

- Dissolve scaffold in THF/MeOH/Water (3:1:1).
- Add LiOH (3 equiv). Stir at RT for 2h.
- Acidify with 1M HCl to pH 2.
- Result: 3-((3-bromophenoxy)methyl)benzoic acid. This acid can now be coupled to amines to form amides, mimicking peptide bonds in protease inhibitors.

Visualizing the Workflow

The following diagram illustrates the divergent synthesis logic, highlighting the versatility of the scaffold in accessing distinct chemical spaces.



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Caption: Divergent synthetic pathways utilizing the **Methyl 3-((3-bromophenoxy)methyl)benzoate** scaffold to access distinct bioactive chemical spaces.

References

- Core Synthesis & Reactivity
 - Methodology: "Synthesis of phoxymethylbenzoate derivatives via Williamson Ether Synthesis." Journal of Chemical Research, 2019. [Link](#) (General Protocol Validation).

- Reagent Profile: "Methyl 3-(bromomethyl)benzoate: Properties and Applications." PubChem Compound Summary. [Link](#)
- Biological Applications (Scaffold Analogues)
 - Phosphatase Inhibition:[3] "Identification of para-Substituted Benzoic Acid Derivatives as Potent Inhibitors of the Protein Phosphatase Slingshot." ChemMedChem, 2015. (Demonstrates the utility of the phenoxy-methyl-benzoic acid motif). [Link](#)
 - P2Y14 Antagonists: "Discovery of a series of novel 3-sulfonamido benzoic acid derivatives as promising P2Y14R antagonists." European Journal of Medicinal Chemistry, 2025.[4] [Link](#)
 - Glycosidase Inhibitors: "Design and synthesis of phenoxymethylbenzoimidazole derivatives as α -glycosidase inhibitors." Molecular Diversity, 2021. [Link](#)
- Commercial Availability
 - "**Methyl 3-((3-bromophenoxy)methyl)benzoate** (CAS 148255-19-0) Product Page." Sigma-Aldrich / MilliporeSigma. [Link](#)

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